

# Navigating 4-Ethynylaniline: A Technical Support & Safety Resource

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## Compound of Interest

Compound Name: 4-Ethynylaniline

Cat. No.: B084093

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This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **4-ethynylaniline**. All information is derived from publicly available Safety Data Sheets (SDS).

## Quick Reference Data

For immediate reference, the following tables summarize the key quantitative and qualitative data for **4-ethynylaniline**.

### Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	C <sub>8</sub> H <sub>7</sub> N	[1][2][3]
Molecular Weight	117.15 g/mol	[1][2][3]
Appearance	Yellow, crystalline solid/powder	[4]
Melting Point	98-102 °C (decomposes)	[5][6]
Boiling Point	99-101 °C at 13 Torr	[6]
Storage Temperature	Room Temperature, keep in a dark, dry place	[7][6]

## GHS Hazard Classification

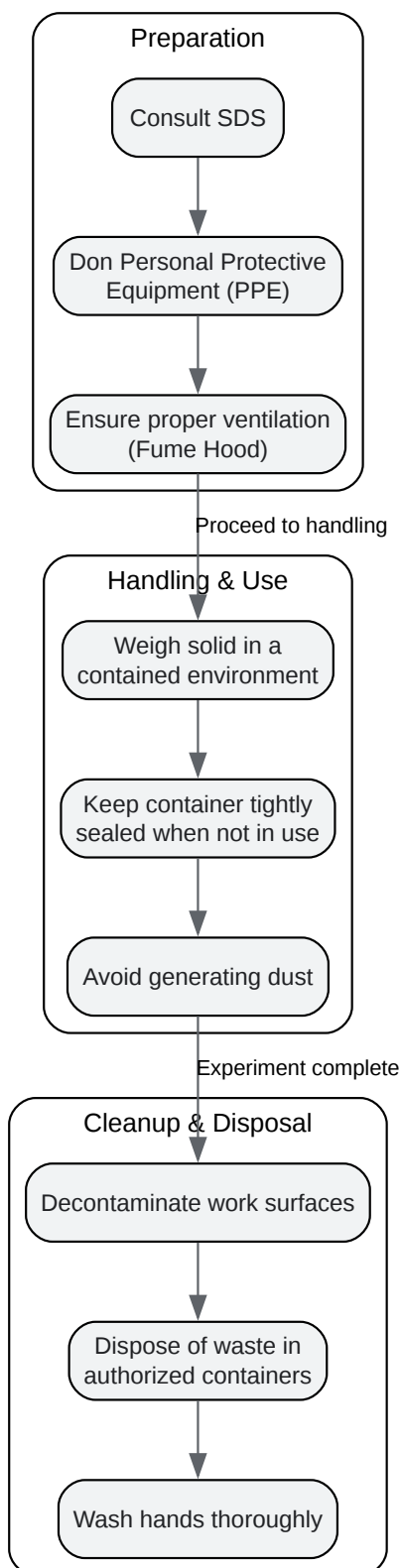
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[1][2][5][8][9]

## Experimental Protocols & Workflows

### Standard Handling Protocol for 4-Ethynylaniline

This protocol outlines the essential steps for safely handling **4-ethynylaniline** in a laboratory setting.



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Caption: General workflow for safely handling **4-ethynylaniline**.

## Troubleshooting and FAQs

This section addresses common issues and questions that may arise during experiments involving **4-ethynylaniline**.

Q1: My **4-ethynylaniline** has turned from yellow to brown. Is it still usable?

A: Discoloration from yellow to brown may indicate degradation or the presence of impurities. Aromatic amines like **4-ethynylaniline** can be sensitive to air and light.<sup>[9]</sup> While it might still be suitable for some applications, for sensitive reactions such as 'click chemistry' or polymerization, it is advisable to use a fresh or purified batch to ensure reproducibility.<sup>[10][5]</sup>

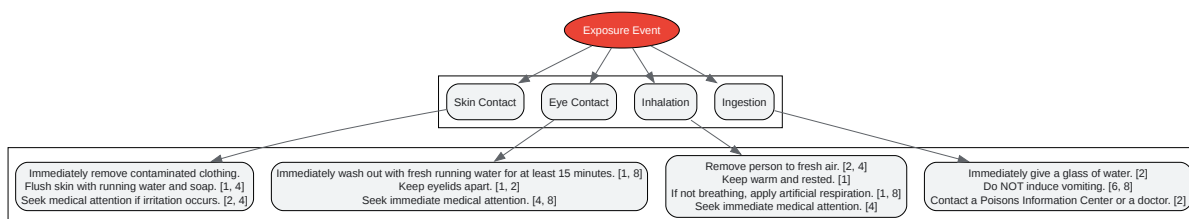
Q2: I'm observing poor solubility of **4-ethynylaniline** in my reaction solvent. What can I do?

A: **4-Ethynylaniline** is described as a solid that does not mix well with water.<sup>[4]</sup> Its solubility in organic solvents will vary. If you are experiencing solubility issues, consider the following:

- **Solvent Choice:** Consult literature for syntheses using **4-ethynylaniline** to identify appropriate solvents. Common organic solvents should be suitable, but optimization may be required.
- **Gentle Warming:** Depending on the solvent's boiling point and the reaction's thermal stability, gentle warming may improve solubility.
- **Sonication:** Using an ultrasonic bath can help break up solid aggregates and enhance dissolution.

Q3: What are the immediate first aid steps if I am exposed to **4-ethynylaniline**?

A: Immediate and appropriate first aid is crucial. The correct response depends on the route of exposure.



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Caption: First aid decision tree for **4-ethynylaniline** exposure.

Q4: How should I handle a spill of **4-ethynylaniline** powder?

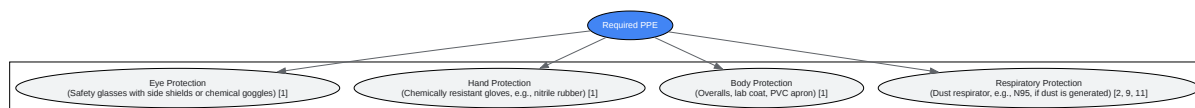
A: Spills should be cleaned up immediately to prevent dust generation and exposure.[4][11]

The procedure depends on the size of the spill.

Spill Size	Procedure
Minor Spill	Clean up all spills immediately.[4][11]Wear protective clothing, gloves, safety glasses, and a dust respirator.[4][11]Use dry clean-up procedures and avoid generating dust.[4][11]Sweep up, shovel up, or vacuum up the material.[4][11]Place the spilled material in a clean, dry, sealable, and labeled container for disposal.[4][11]
Major Spill	Alert personnel in the area and emergency responders.[4][11]Control personal contact by wearing appropriate protective clothing.[4][11]Prevent the spillage from entering drains or water courses.[4][11]Follow the same dry clean-up procedures as for a minor spill.[4][11]Wash the area down with large amounts of water and prevent runoff into drains.[11]

Q5: What personal protective equipment (PPE) is mandatory when working with **4-ethynylaniline**?

A: Due to its irritant properties, comprehensive PPE is required.



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Caption: Mandatory PPE for handling **4-ethynylaniline**.

Q6: What materials are incompatible with **4-ethynylaniline**?

A: Avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.<sup>[4][9]</sup> Aromatic amines can react hypergolically (ignite spontaneously) with red fuming nitric acid.<sup>[4]</sup> Store away from these materials to prevent dangerous reactions.<sup>[4][11]</sup>

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